Application Note: Strategic Radiolabeling of 7-Isopropyl-3-methyl-1H-indazole

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Compound of Interest

Compound Name:	*7-isopropyl-3-methyl-1H-indazole*
Cat. No.:	*B12956886*

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Executive Summary & Strategic Analysis

The **7-isopropyl-3-methyl-1H-indazole** core presents unique steric challenges due to the bulky isopropyl group at C7 and the methyl group at C3.

- Metabolic Stability: The C3-methyl group is a potential site for metabolic oxidation (hydroxylation). Therefore, for DMPK studies, placing the

  C label within the indazole ring (C3) or the C3-methyl carbon is critical to prevent loss of the label during metabolism.

- Labeling Position:

  - C Strategy: We utilize a Grignard addition of

    C]methylmagnesium iodide to a nitrile precursor, followed by diazo-cyclization. This ensures the label is chemically inert within the core scaffold.

  - H Strategy: We employ Iridium-catalyzed C-H activation.[1][2] Due to steric shielding at C7 and C3, exchange occurs preferentially at the C4 or C5 positions, providing a stable label away from the metabolically labile methyl group.

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Protocol A: Carbon-14 Labeling (De Novo Synthesis)

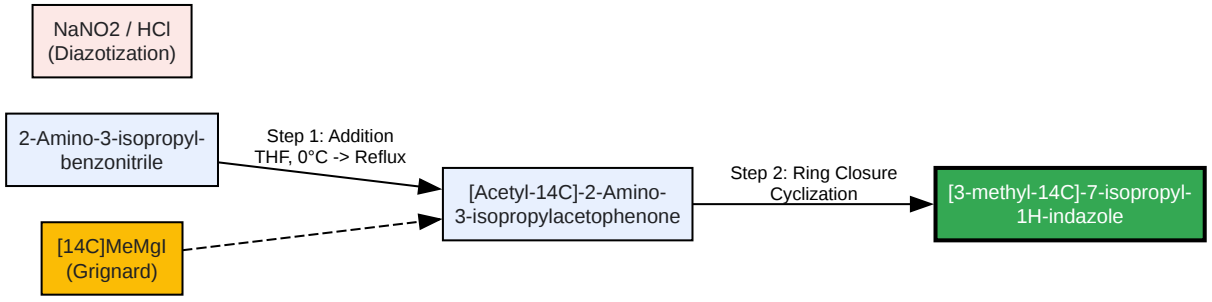
Objective: Synthesis of [3-methyl-ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

C]-7-isopropyl-1H-indazole. Target Specific Activity: 50–60 mCi/mmol.

Retrosynthetic Logic

Direct methylation of the indazole ring is often regioselective for N1 or N2, not C3. Therefore, the C3-methyl group must be installed before ring closure. The most robust route involves the addition of a labeled methyl nucleophile to a nitrile precursor, forming an acetophenone intermediate which cyclizes upon diazotization.

Reaction Scheme (Graphviz)



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Caption: Figure 1. Two-step synthetic route for incorporating Carbon-14 into the C3-methyl position via Grignard addition and subsequent diazotization-cyclization.

Step-by-Step Protocol

Step 1: Synthesis of [acetyl-

C]-2-amino-3-isopropylacetophenone

- Reagent Prep: Generate

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C]MeMgI in situ by distilling

C]methyl iodide (1.0 eq, typically 100 mCi) into a suspension of magnesium turnings in anhydrous diethyl ether under Argon.

- Addition: Dissolve 2-amino-3-isopropylbenzonitrile (1.2 eq) in anhydrous THF.
- Reaction: Cannulate the Grignard reagent into the nitrile solution at 0°C.
- Reflux: Warm to room temperature and reflux for 4 hours to ensure formation of the ketimine intermediate.
- Hydrolysis: Cool to 0°C and quench with 2M HCl (aq). Stir for 2 hours to hydrolyze the ketimine to the ketone.
- Workup: Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over Na

  SO

  , and concentrate.[3][4]
- Purification: Flash chromatography (Hexane/EtOAc).
  - Checkpoint: Verify intermediate mass (M+2) via LC-MS.

Step 2: Cyclization to [3-methyl-

C]-7-isopropyl-1H-indazole

- Dissolution: Dissolve the labeled acetophenone intermediate from Step 1 in 6M HCl (aq).
- Diazotization: Cool the solution to -5°C (ice/salt bath). Add NaNO

  (1.1 eq) dropwise as an aqueous solution. Critical: Maintain temp < 0°C to prevent phenol formation.
- Reduction/Cyclization: Add SnCl

  ·2H

  O (2.5 eq) or Na

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S

O

slowly to reduce the diazonium species, triggering spontaneous cyclization to the indazole.

- Isolation: Neutralize with NaOH to pH 8. Extract with DCM.
- Final Purification: Recrystallize from Ethanol/Water or purify via HPLC (C18 column).

Protocol B: Tritium Labeling (Late-Stage Exchange)

Objective: Synthesis of [Ring-

H]-**7-isopropyl-3-methyl-1H-indazole**. Target Specific Activity: 5–20 Ci/mmol.

Mechanistic Insight

Standard heterogeneous catalysis (Pd/C + T

) often reduces the aromatic ring or is ineffective for exchange. We utilize Homogeneous Iridium Catalysis (Crabtree's Catalyst derivative). This method relies on the directing effect of the indazole nitrogens (N1/N2) to facilitate ortho-C-H activation.

- Steric Constraint: The C7-isopropyl group blocks the C6 position.
- Result: Exchange occurs predominantly at C4, with minor incorporation at C5.

Workflow Diagram (Graphviz)

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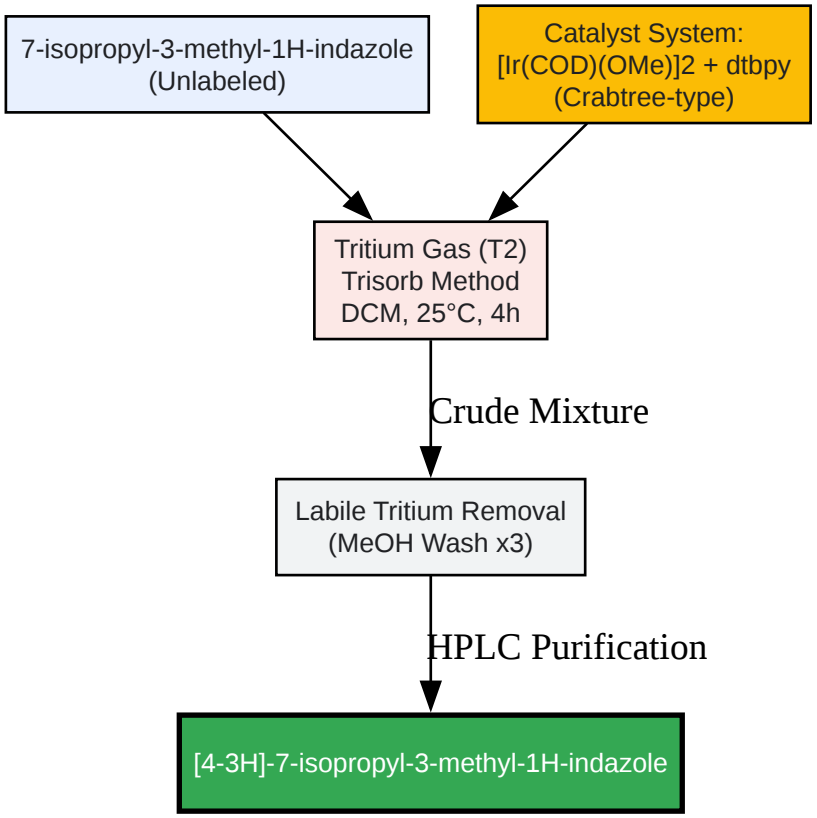

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Caption: Figure 2. Iridium-catalyzed Hydrogen Isotope Exchange (HIE) workflow targeting the C4 position.

Step-by-Step Protocol

- Catalyst Activation: In a tritiation flask, dissolve

  (5 mol%) and 4,4′-di-tert-butyl-2,2′-bipyridine (dtbpy, 10 mol%) in anhydrous DCM (2 mL). The solution should turn deep red/brown.[5]

- Substrate Addition: Add **7-isopropyl-3-methyl-1H-indazole** (2–5 mg).

- Tritiation: Freeze the solution (liquid N

  ), evacuate the flask, and introduce Tritium gas (T

) to ~600 mbar (using a Trisorb or similar manifold).

- Reaction: Stir vigorously at room temperature for 4 hours.

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- Note: Extended times (>12h) may lead to reduction of the benzene ring.

- Workup: Freeze, remove excess T

  . Dissolve residue in MeOH (5 mL) and evaporate to dryness. Repeat 3x to remove labile tritium (N-T).

- Purification: Dissolve in Ethanol. Inject onto Semi-prep HPLC.
  - Column: C18 (e.g., Luna 5µm, 250 x 10 mm).
  - Mobile Phase: Isocratic 60:40 Water:Acetonitrile (+0.1% TFA).
  - Collection: Collect the UV peak corresponding to the parent mass.

Quantitative Data Summary

Parameter	Carbon-14 (C)	Tritium (H)
Label Position	C3-Methyl (Specific)	Ring C4/C5 (Randomized)
Specific Activity	50–60 mCi/mmol	10–25 Ci/mmol
Yield (Radiochemical)	30–45% (from Ba CO)	10–30% (incorporation)
Metabolic Stability	High (Excellent for ADME)	Moderate (Risk of exchange)
Primary Application	QWBA, Mass Balance (Human)	Receptor Binding, In vitro assays

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- Compound Data
  - Title: **7-isopropyl-3-methyl-1H-indazole** (CAS 2097139-15-4).[9]
  - Source: BLD Pharm / BenchChem.

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